

An In-depth Technical Guide to Monononyl Phthalate-d4: Structure, Properties, and Application

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Compound of Interest

Compound Name: Monononyl phthalate-d4

Cat. No.: B15555467

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This technical guide provides a comprehensive overview of **Monononyl phthalate-d4**, a deuterated analog of Monononyl phthalate. It is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds as internal standards for quantitative analysis. This document details the structure, physicochemical properties, and a representative experimental workflow for its application in analytical methodologies.

Core Properties of Monononyl Phthalate-d4

Monononyl phthalate-d4 is the deuterium-labeled form of Monononyl phthalate, a monoester of phthalic acid and nonyl alcohol. The incorporation of four deuterium atoms onto the benzene ring of the phthalate moiety increases its molecular weight, allowing for its differentiation from the unlabeled endogenous or exogenous analyte in mass spectrometry-based assays.^{[1][2]} Its chemical and physical properties are nearly identical to the unlabeled compound, making it an ideal internal standard for correcting variations during sample preparation and analysis.^[3]

Data Presentation: Physicochemical Properties

The key physicochemical properties of **Monononyl phthalate-d4** and its unlabeled counterpart are summarized in the table below for easy comparison.

Property	Monononyl Phthalate-d4	Monononyl Phthalate
Chemical Formula	C ₁₇ H ₂₀ D ₄ O ₄ [4]	C ₁₇ H ₂₄ O ₄ [5]
Molecular Weight	296.39 g/mol [4]	292.4 g/mol [5]
CAS Number	2514564-42-0 [6]	24539-59-1 [7]
Structure	Phthalic acid mono-n-nonyl ester with deuterated ring	Phthalic acid mono-n-nonyl ester
Synonyms	Mono-n-nonyl Phthalate-3,4,5,6-d4 [2]	2-(nonyloxycarbonyl)benzoic acid, MINP [5]

Structural Relationship and Isotopic Labeling

The structural difference between Monononyl phthalate and its deuterated analog lies in the substitution of four hydrogen atoms with deuterium atoms on the aromatic ring. This isotopic labeling is crucial for its use as an internal standard in quantitative mass spectrometry.

Structural comparison of Monononyl phthalate and its d4 analog.

Experimental Protocols: Quantification using Isotope Dilution Mass Spectrometry

Monononyl phthalate-d4 is primarily used as an internal standard in isotope dilution liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the accurate quantification of Monononyl phthalate in various biological and environmental matrices.[\[8\]](#)[\[9\]](#) The following is a generalized protocol.

1. Preparation of Standards and Samples

- **Stock Solutions:** Prepare individual stock solutions of Monononyl phthalate and **Monononyl phthalate-d4** in a suitable organic solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.[\[10\]](#)

- Working Standards: Create a series of working standard solutions of the unlabeled Monononyl phthalate by serial dilution of the stock solution.
- Internal Standard Spiking: A fixed amount of the **Monononyl phthalate-d4** internal standard working solution is added to all calibration standards, quality control samples, and unknown samples.[\[11\]](#)

2. Sample Preparation (Solid-Phase Extraction - SPE)

A common method for extracting phthalate monoesters from biological matrices like plasma or urine is solid-phase extraction.

- Conditioning: Condition a C18 SPE cartridge with methanol followed by deionized water.[\[3\]](#)
- Loading: Load the pre-treated and spiked sample onto the conditioned SPE cartridge.[\[3\]](#)
- Washing: Wash the cartridge with a low-percentage organic solvent to remove interfering substances.[\[3\]](#)
- Elution: Elute the analyte and the internal standard from the cartridge using a high-percentage organic solvent (e.g., acetonitrile or methanol).[\[3\]](#)
- Evaporation and Reconstitution: The eluate is evaporated to dryness under a gentle stream of nitrogen and reconstituted in the mobile phase for LC-MS/MS analysis.[\[3\]](#)

3. LC-MS/MS Analysis

- Chromatographic Separation: Inject the reconstituted sample into a UPLC or HPLC system equipped with a C18 column for chromatographic separation. A gradient elution with a mobile phase consisting of water and an organic solvent (methanol or acetonitrile), often with a modifier like formic acid, is typically used.[\[12\]](#)
- Mass Spectrometric Detection: The column eluent is introduced into a tandem mass spectrometer, usually operating in negative ion mode with an electrospray ionization (ESI) source.[\[11\]](#) Specific precursor-to-product ion transitions (Multiple Reaction Monitoring - MRM) are monitored for both Monononyl phthalate and **Monononyl phthalate-d4**.

- Quantification: A calibration curve is generated by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte in the prepared standards. The concentration of Monononyl phthalate in the unknown samples is then determined from this curve.^[11]

Experimental Workflow

The following diagram illustrates the typical workflow for the quantification of Monononyl phthalate using **Monononyl phthalate-d4** as an internal standard.



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Workflow for Monononyl Phthalate analysis using a deuterated internal standard.

In conclusion, **Monononyl phthalate-d4** is an essential tool for the accurate and precise quantification of Monononyl phthalate in complex matrices. Its use as an internal standard in isotope dilution mass spectrometry is a well-established technique that mitigates potential analytical errors, ensuring the reliability of the obtained results.

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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. chembk.com](https://www.chembk.com) [[chembk.com](https://www.chembk.com)]
- [3. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]

- [4. scbt.com \[scbt.com\]](#)
- [5. Monoisononyl phthalate | C17H24O4 | CID 110394 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Monononyl Phthalate-d4 | CAS 2514564-42-0 | LGC Standards \[lgcstandards.com\]](#)
- [7. Dinonyl phthalate | C26H42O4 | CID 6787 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. benchchem.com \[benchchem.com\]](#)
- [9. benchchem.com \[benchchem.com\]](#)
- [10. benchchem.com \[benchchem.com\]](#)
- [11. benchchem.com \[benchchem.com\]](#)
- [12. benchchem.com \[benchchem.com\]](#)
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